

# WEE1-IN-4 (CAS number 622855-32-2): A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **WEE1-IN-4**, a potent and selective inhibitor of the WEE1 kinase. This document collates available preclinical data, outlines relevant experimental methodologies, and visualizes the underlying biological pathways to support further research and development efforts.

### Introduction to WEE1-IN-4

**WEE1-IN-4**, with the chemical name 4-(2-Chlorophenyl)-9-hydroxypyrrolo[3,4-c]carbazole-1,3-(2H,6H)-dione, is a small molecule inhibitor targeting the WEE1 kinase.[1][2][3] WEE1 is a critical regulator of the G2/M cell cycle checkpoint, preventing entry into mitosis in the presence of DNA damage.[4] By inhibiting WEE1, cancer cells with damaged DNA can be forced into premature mitosis, leading to mitotic catastrophe and apoptosis. This mechanism is particularly relevant in p53-deficient tumors, which are more reliant on the G2/M checkpoint for survival.

### Physicochemical and Pharmacological Properties

**WEE1-IN-4** is a pyrrolocarbazole compound that acts as an ATP-competitive inhibitor of WEE1. [1][5]

Table 1: Physicochemical Properties of WEE1-IN-4



Property	Value	Reference	
CAS Number	622855-37-2 [1][6][7]		
Molecular Formula	C20H11CIN2O3 [1][2]		
Molecular Weight	362.77 g/mol	[1][2]	
Alternate Name	4-(2-Chlorophenyl)-9- hydroxypyrrolo[3,4- c]carbazole-1,3-(2H,6H)-dione	[1][2]	
Solubility	DMSO: 10 mg/mL, Ethanol: 10 mg/mL	[7][8]	
Physical Form	Solid	[5]	
Appearance	Light orange	[5]	

Table 2: In Vitro Biological Activity of WEE1-IN-4

Target	IC50 (nM)	Selectivity	Reference
WEE1	11	~40-fold vs. Chk1	[5][8]
Chk1	440	[5][8]	

Note: More extensive preclinical data, including in vitro anti-proliferative activity across various cancer cell lines, in vivo efficacy in xenograft models, and detailed pharmacokinetic and pharmacodynamic profiles for **WEE1-IN-4**, are not readily available in the public domain based on current information.

### **WEE1 Signaling Pathway and Mechanism of Action**

WEE1 is a serine/threonine kinase that plays a pivotal role in cell cycle regulation, primarily at the G2/M checkpoint. Its main substrate is the cyclin-dependent kinase 1 (CDK1).



G2 Phase **DNA Damage** activates ATM/ATR activates Chk1/Chk2 activates WEE1 phosphorylates (inhibits) inhibition allows activation of inhibits Mitosis CDK1/Cyclin B CDK1/Cyclin B WEE1-IN-4 (Inactive) (Active) maintains G2/M Checkpoint Arrest Mitotic Entry

WEE1 Signaling Pathway in Cell Cycle Control



# In Vitro WEE1 Kinase Inhibition Assay Workflow Start Prepare reaction mix: Recombinant WEE1 enzyme - CDK1 substrate - ATP Add serial dilutions of WEE1-IN-4 Incubate at 30°C Measure kinase activity (e.g., luminescence-based ATP detection) Calculate IC50 value

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